

Commercial Availability and Suppliers of 3-Phenylcyclohexanol: A Technical Guide for Researchers

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For Immediate Release

This technical guide provides an in-depth overview of the commercial availability, suppliers, and key experimental protocols related to **3-Phenylcyclohexanol** for researchers, scientists, and professionals in drug development.

Commercial Availability and Procurement

3-Phenylcyclohexanol is commercially available from a variety of chemical suppliers, catering to research and development needs. The compound is typically offered in various purities and quantities, with pricing dependent on these factors. Below is a summary of representative suppliers and their offerings.



Supplier	Product Name	Purity	Quantity	Price (USD)
J&W Pharmlab	3-Phenyl- cyclohexanol	96%	50mg	\$144.00
96%	100mg	\$187.00		
96%	250mg	\$275.00		
96%	500mg	\$449.00	-	
96%	1g	\$798.00		
96%	5g	\$1998.00	-	
Henan Alfachem Co.,Ltd.	3- Phenylcyclohexa nol	-	-	Contact for quote
Shanghai Kaiwei Chemical Technology Co., Ltd.	3- Phenylcyclohexa nol	-	-	Contact for quote
NINGBO INNO PHARMCHEM CO.,LTD.	3- Phenylcyclohexa nol	-	-	Contact for quote

Note: Prices are subject to change and may not include shipping and handling fees. Purity and available quantities from suppliers other than J&W Pharmlab require direct inquiry.

Synthesis of 3-Phenylcyclohexanol

A common and efficient method for the synthesis of **3-Phenylcyclohexanol** is the reduction of its corresponding ketone, **3-phenylcyclohexanone**. Sodium borohydride (NaBH₄) is a frequently used reducing agent for this transformation due to its mild nature and high selectivity.

Experimental Protocol: Reduction of 3-Phenylcyclohexanone with Sodium Borohydride

Materials:



- 3-Phenylcyclohexanone
- Sodium borohydride (NaBH₄)
- Methanol (MeOH)
- Dichloromethane (CH₂Cl₂)
- 1 M Hydrochloric acid (HCl)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Rotary evaporator
- Separatory funnel

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar, dissolve 3phenylcyclohexanone (1.0 equivalent) in methanol to a concentration of 0.2 M.
- Reduction: Cool the solution to 0°C using an ice bath. While stirring, slowly add sodium borohydride (1.1 equivalents) portion-wise to the solution. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Quenching: Once the reaction is complete, cautiously add 1 M HCl at 0°C to quench the excess NaBH₄ and neutralize the reaction mixture.



- Work-up: Remove the methanol under reduced pressure using a rotary evaporator. To the resulting residue, add dichloromethane and water.
- Extraction and Washing: Transfer the mixture to a separatory funnel and separate the organic layer. Wash the organic layer sequentially with saturated aqueous NaHCO₃ solution and brine.
- Drying and Concentration: Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under reduced pressure to yield the crude **3-Phenylcyclohexanol**.
- Purification (if necessary): The crude product can be further purified by silica gel column chromatography using an appropriate eluent system (e.g., a mixture of hexanes and ethyl acetate).

Potential Biological Activities and Experimental Evaluation

Preliminary research suggests that **3-Phenylcyclohexanol** may possess antioxidant and neuroprotective properties, making it a compound of interest in drug discovery.

Antioxidant Activity Assessment: DPPH Radical Scavenging Assay

The DPPH (2,2-diphenyl-1-picrylhydrazyl) assay is a common method to evaluate the antioxidant capacity of a compound. The principle lies in the ability of an antioxidant to donate a hydrogen atom to the stable DPPH radical, thus neutralizing it and causing a color change from violet to yellow, which can be measured spectrophotometrically.

Experimental Protocol:

- Reagent Preparation:
 - DPPH Stock Solution (0.1 mM): Dissolve an appropriate amount of DPPH in methanol.
 Store in an amber bottle at 4°C.
 - Test Compound Stock Solution: Prepare a stock solution of 3-Phenylcyclohexanol in a suitable solvent (e.g., methanol or ethanol). Prepare a series of dilutions from this stock



solution.

- Positive Control: A solution of a known antioxidant, such as ascorbic acid or Trolox, should be prepared.
- Assay Procedure (96-well plate format):
 - Add 20 μL of the test compound dilutions, positive control, or blank (solvent) to the wells of a 96-well plate.
 - Add 180 μL of the DPPH working solution to each well.
 - Incubate the plate in the dark at room temperature for 30 minutes.
 - Measure the absorbance at approximately 517 nm using a microplate reader.
- Data Analysis: The percentage of DPPH radical scavenging activity is calculated using the following formula: % Inhibition = [(Absorbance of control - Absorbance of sample) / Absorbance of control] x 100

Neuroprotective Activity Assessment: In Vitro Model using SH-SY5Y Cells

The human neuroblastoma cell line, SH-SY5Y, is a widely used in vitro model to assess the neuroprotective effects of compounds against various neurotoxic insults.

Experimental Protocol:

- Cell Culture and Differentiation: Culture SH-SY5Y cells in a suitable medium. For some assays, differentiation into a more neuron-like phenotype can be induced by treatment with agents like retinoic acid.
- Induction of Neurotoxicity: Expose the cells to a neurotoxic agent to induce cell death or damage. Common neurotoxins include hydrogen peroxide (H₂O₂) for oxidative stress, or specific neurotoxins relevant to particular neurodegenerative diseases.
- Treatment with 3-Phenylcyclohexanol: Pre-treat or co-treat the cells with various concentrations of 3-Phenylcyclohexanol.

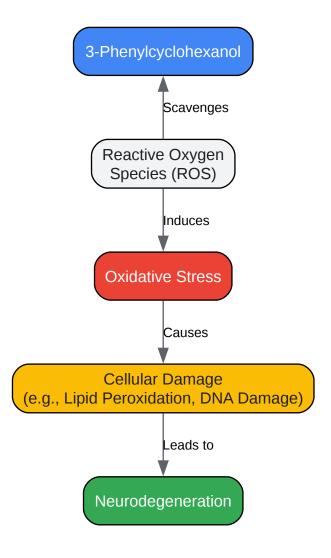


- Assessment of Cell Viability: Evaluate the protective effect of the compound by measuring cell viability using assays such as the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5diphenyltetrazolium bromide) assay.
- Data Analysis: Compare the viability of cells treated with the neurotoxin alone to those
 treated with the neurotoxin and 3-Phenylcyclohexanol. An increase in cell viability in the
 presence of the compound suggests a neuroprotective effect.

Signaling Pathways and Logical Relationships

The potential antioxidant and neuroprotective effects of compounds like 3-

Phenylcyclohexanol may be mediated through various cellular signaling pathways. As an antioxidant, it could potentially modulate pathways involved in the cellular response to oxidative stress.





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